Physicochemical Properties of (S,S)-BMS-984923: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(S,S)-BMS-984923*
CAS No.:	*1375752-78-5*
Cat. No.:	*B3321712*

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For Researchers, Scientists, and Drug Development Professionals

(S,S)-BMS-984923, also known as ALX-001, is a potent and selective silent allosteric modulator (SAM) of the metabotropic glutamate receptor 5 (mGluR5).[1] This technical guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its characterization, and its mechanism of action within relevant signaling pathways.

Core Physicochemical and Pharmacological Data

The following tables summarize the key physicochemical and pharmacological parameters of **(S,S)-BMS-984923**.

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Identifier	Value
IUPAC Name	(4R,5R)-5-(2-chlorophenyl)-4-(5-(phenylethynyl)pyridin-3-yl)oxazolidin-2-one
CAS Number	1375752-78-5
Chemical Formula	C22H15ClN2O2
Molecular Weight	374.82 g/mol
Appearance	Solid powder

Property	Value/Information
Solubility	Soluble in DMSO. For in vivo studies, it has been formulated as a suspension in a vehicle containing DMSO, PEG300, Tween-80, and saline.
pKa	Data not available in public literature.
LogP	Data not available in public literature.
Binding Affinity (Ki)	0.6 nM for mGluR5[2]
Bioavailability	Good oral bioavailability (50-90% in mice)[1]
Blood-Brain Barrier	Penetrant[1]
Half-life	~3 hours in animals

Mechanism of Action and Signaling Pathway

(S,S)-BMS-984923 acts as a silent allosteric modulator of mGluR5. In pathological conditions such as Alzheimer's disease, amyloid-beta oligomers (Aβo) bind to the cellular prion protein (PrPc), which then forms a complex with mGluR5. This complex initiates a signaling cascade that leads to synaptic dysfunction. **(S,S)-BMS-984923** selectively disrupts the interaction between the Aβo-PrPc complex and mGluR5, thereby inhibiting the downstream pathological signaling. A key feature of **(S,S)-BMS-984923** is that it does not interfere with the normal physiological signaling of mGluR5 that is initiated by glutamate.

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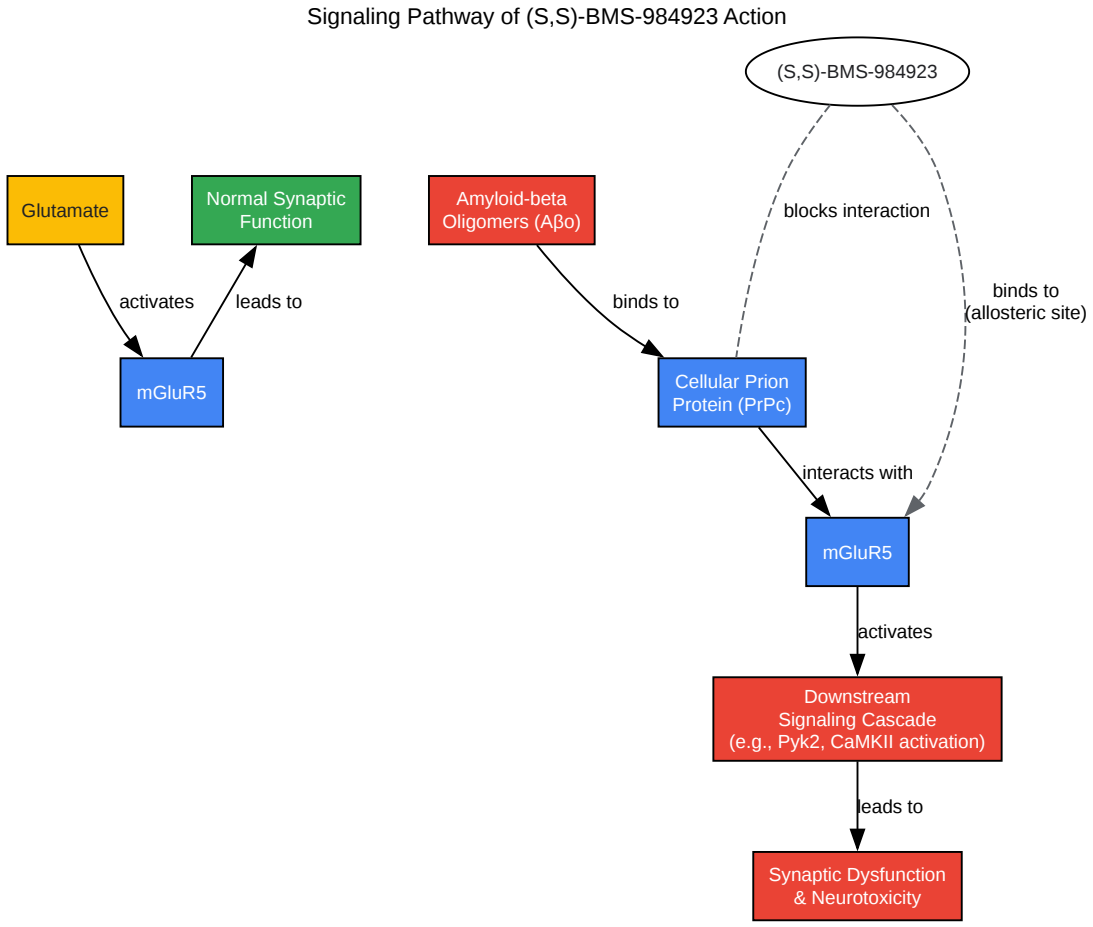
Below is a diagram illustrating the signaling pathway affected by **(S,S)-BMS-984923**.



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Signaling pathway of **(S,S)-BMS-984923**.

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Experimental Protocols

Detailed experimental protocols for the characterization of **(S,S)-BMS-984923** are provided below.

Radioligand Binding Assay for Ki Determination

This protocol describes a competitive binding assay to determine the inhibition constant (Ki) of **(S,S)-BMS-984923** for mGluR5.

1. Materials and Reagents:

- HEK293 cells stably expressing human mGluR5.
- Cell culture medium and supplements.
- Membrane preparation buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Radioligand: [3H]-MPEP (a known mGluR5 negative allosteric modulator).
- Unlabeled **(S,S)-BMS-984923**.
- Assay buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, 3 mM MgCl2, pH 7.4).
- 96-well microplates.
- Glass fiber filters.
- Scintillation cocktail and counter.

2. Procedure:

- Membrane Preparation:
  - Harvest HEK293-mGluR5 cells and homogenize in ice-cold membrane preparation buffer.
  - Centrifuge the homogenate at low speed to remove nuclei and cellular debris.

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- Centrifuge the resulting supernatant at high speed (e.g., 40,000 x g) to pellet the cell membranes.
- Wash the membrane pellet and resuspend in assay buffer. Determine the protein concentration.

- Binding Assay:
  - In a 96-well plate, add a fixed concentration of [3H]-MPEP (typically at or below its Kd value).
  - Add varying concentrations of **(S,S)-BMS-984923** to the wells.
  - For determining total binding, add only the radioligand. For non-specific binding, add the radioligand and a high concentration of unlabeled MPEP.
  - Initiate the binding reaction by adding the membrane preparation to each well.
  - Incubate the plate at room temperature for a sufficient time to reach equilibrium (e.g., 60-90 minutes).
- Filtration and Counting:
  - Terminate the reaction by rapid filtration through glass fiber filters.
  - Wash the filters with ice-cold assay buffer to remove unbound radioligand.
  - Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.

3. Data Analysis:

- Calculate the specific binding by subtracting non-specific binding from total binding.
- Plot the percentage of specific binding against the concentration of **(S,S)-BMS-984923**.
- Determine the IC50 value (the concentration of **(S,S)-BMS-984923** that inhibits 50% of the specific binding of the radioligand).

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- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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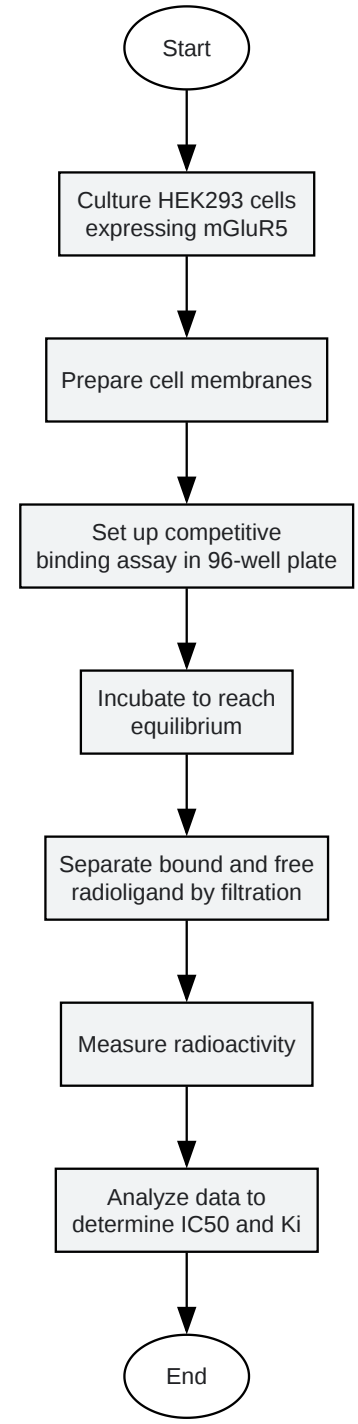
Workflow for Ki Determination



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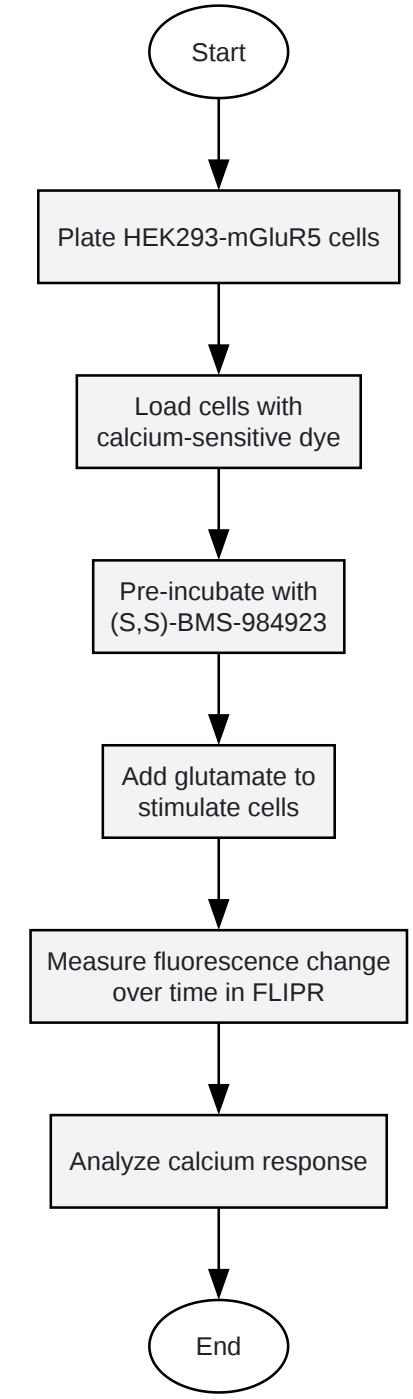
FLIPR Calcium Assay Workflow



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References

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